

# Kurarinol solvent control DMSO concentration

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## Compound Focus: Kurarinol

CAS No.: 855746-98-4

Cat. No.: S1892490

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## Experimental Data on Kurarinol

The table below summarizes key quantitative data and experimental conditions from recent studies involving kurarinol.

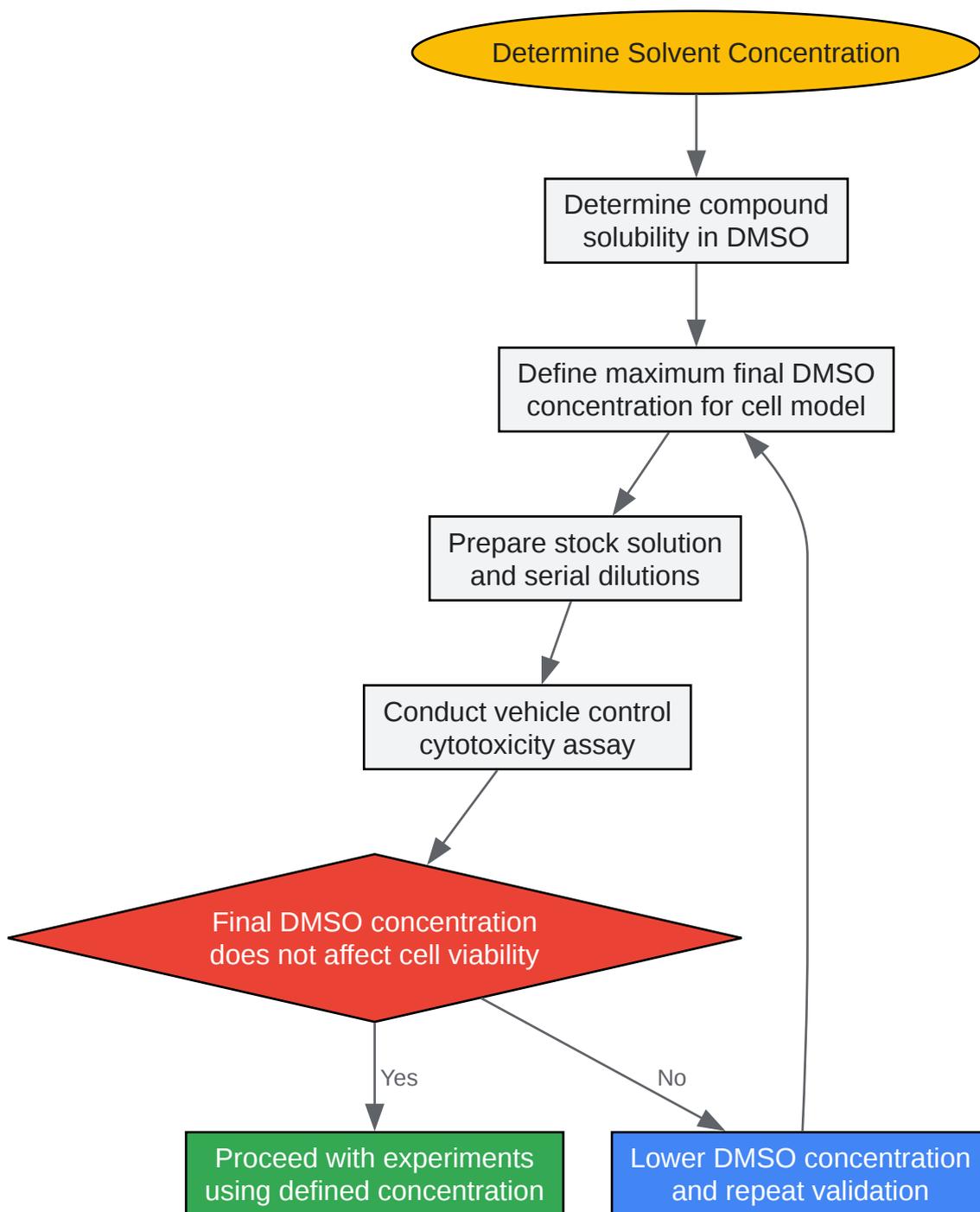
Assay Type	Reported Kurarinol Concentrations	Key Findings & Experimental Context	Cell Line / Model	Positive Control
Anti-tyrosinase Activity [1]	IC <sub>50</sub> : 86.92 μM (L-tyrosine), 205.30 μM (L-DOPA)	Non-competitive inhibition of mushroom tyrosinase; Ki values of 100.6 μM (L-tyrosine).	In vitro (enzyme assay)	Kojic acid (IC <sub>50</sub> ): 23.73 μM)
Cytotoxicity & Melanogenesis [1]	Tested up to 600 μg/mL	Showed no cytotoxicity to human MRC-5 fibroblast cells at 600 μg/mL.	MRC-5 cells	Not specified
Modulatory Effects [2]	Specific concentrations not detailed	One of several prenylated flavonoids from <i>S. flavescens</i> evaluated for effects on melanogenesis.	B16F10 murine melanoma cells & zebrafish	Varies by assay

## General Best Practices for DMSO Use

While the searched literature does not specify the DMSO control concentration for **kurarinol**, general cell culture protocols provide guidance. The maximum DMSO concentration in cell-based assays is typically **0.1% to 1.0% (v/v)**, with 0.1% being common for sensitive cell lines to ensure no solvent toxicity [3] [1]. Researchers should include a vehicle control group treated with the same final concentration of DMSO used to dissolve the compound.

## How to Proceed Without Explicit Data

Since the exact DMSO concentration for **kurarinol** is not published, you can determine a suitable concentration by considering the solubility of **kurarinol** and running a cytotoxicity assay for your DMSO vehicle. The workflow below outlines the general decision process for determining solvent concentration.



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## References

1. Discovery of Kuraridin as a Potential Natural Anti ... [pmc.ncbi.nlm.nih.gov]
2. Prenylated flavonoids from Sophora flavescens inhibit ... [frontiersin.org]
3. Estrogenic Prenylated Flavonoids in Sophora flavescens [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Kurarinol solvent control DMSO concentration]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1892490#kurarinol-solvent-control-dms0-concentration>]

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